

Cevoglitazar: An In-Depth Technical Guide to its Molecular Targets

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cevoglitazar (LBM-642) is a potent dual agonist of Peroxisome Proliferator-Activated Receptor-alpha (PPARα) and Peroxisome Proliferator-Activated Receptor-gamma (PPARγ).[1] [2] This technical guide provides a comprehensive overview of the molecular targets of Cevoglitazar, detailing its mechanism of action, binding affinities, and the downstream signaling pathways it modulates. The information presented herein is intended to support further research and drug development efforts in the fields of metabolic disease, including type 2 diabetes and dyslipidemia. This document summarizes key quantitative data, provides detailed experimental protocols from seminal studies, and includes visualizations of relevant biological pathways and experimental workflows.

Core Molecular Targets: PPARα and PPARy

Cevoglitazar's primary molecular targets are the nuclear receptors PPARα and PPARγ. As a dual agonist, it activates both receptors, leading to a cascade of genomic and non-genomic effects that regulate lipid and glucose metabolism.

Peroxisome Proliferator-Activated Receptor-alpha (PPARα)



Activation of PPARα by **Cevoglitazar** primarily influences fatty acid catabolism. This is crucial for regulating lipid levels in the blood. In preclinical studies, **Cevoglitazar** has been shown to be a potent activator of PPARα. One key downstream indicator of PPARα activation is the induction of Acyl-CoA oxidase (ACO) activity. In studies using a rat liver cell line, **Cevoglitazar** stimulated ACO activity in a dose-dependent manner.[1]

Peroxisome Proliferator-Activated Receptor-gamma (PPARy)

The activation of PPARy by **Cevoglitazar** is central to its insulin-sensitizing effects. PPARy is highly expressed in adipose tissue and plays a critical role in adipocyte differentiation, lipid storage, and glucose homeostasis. While direct binding affinity values for **Cevoglitazar** are not publicly available, coactivator recruitment assays confirm its potent agonist activity at this receptor.[1]

Quantitative Pharmacological Data

The following table summarizes the available quantitative data for **Cevoglitazar**'s activity on its primary molecular targets.

Parameter	Target	Value	Assay Type	Cell Line/Syste m	Reference
EC50	Acyl-CoA Oxidase (ACO) activity (downstream of PPARα)	12 ± 2 nM	Enzyme activity assay	Rat liver cell line	[1]
Relative Potency	PPARα Coactivator Recruitment	>90-fold more potent than for PPARδ	TR-FRET Assay	In vitro	
Relative Potency	PPARy Coactivator Recruitment	>40-fold more potent than for PPARδ	TR-FRET Assay	In vitro	-

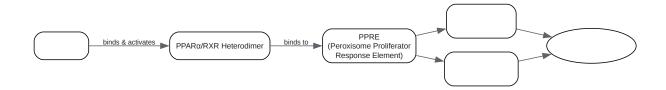


Signaling Pathways

Cevoglitazar, by activating PPARα and PPARγ, modulates a complex network of signaling pathways that collectively improve metabolic health.

PPARα Signaling Pathway

The activation of PPAR α by **Cevoglitazar** leads to the regulation of genes involved in fatty acid transport and oxidation.



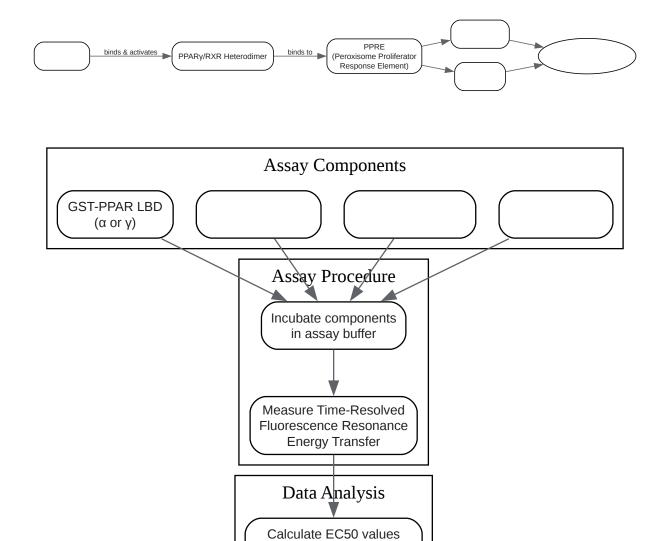
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PPARα Signaling Pathway of **Cevoglitazar**.

PPARy Signaling Pathway

Through PPARy activation, **Cevoglitazar** enhances insulin sensitivity and promotes glucose uptake.





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from dose-response curves

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References

• 1. researchgate.net [researchgate.net]



- 2. Cevoglitazar | PPAR | TargetMol [targetmol.com]
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